

hyaluronidase inhibition IC50 neomenthol compared standards

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Compound Focus: (+)-Neomenthol

CAS No.: 2216-52-6

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Hyaluronidase Inhibition by Neomenthol

Neomenthol demonstrates promising hyaluronidase inhibition activity. The key quantitative data from the study is summarized below:

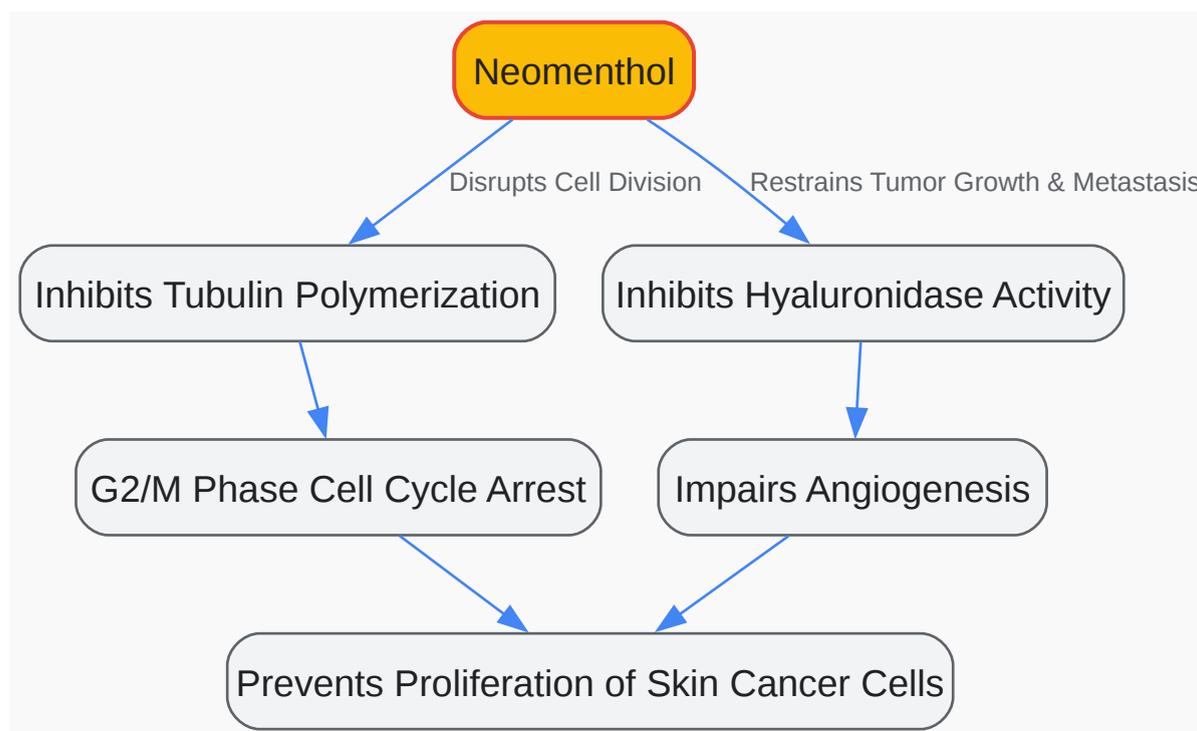
Compound	IC ₅₀ Value (Against Hyaluronidase)	Source of Hyaluronidase
Neomenthol	12.81 ± 0.01 μM	Not specified in the provided context [1].
Garcinol	0.21 mg/mL (against HPHyal spider venom enzyme) [2]	Bovine testicular, serum, and spider venom (HPHyal) [2].

Experimental Protocol for Neomenthol: The anti-hyaluronidase activity was evaluated in **cell-free and cell-based test systems** [1]. The potency of the compound was confirmed through **quantitative real-time PCR analysis** and **molecular docking studies**, which support the in vitro results. The in vivo relevance was further validated in a mouse model (Ehrlich Ascites Carcinoma) [1] [3].

Broader Context of Hyaluronidase Inhibitors

The search confirms that identifying natural product inhibitors of hyaluronidase is an active research area. Plant-derived compounds, including various classes of alkaloids, flavonoids, polyphenols, terpenes, and steroids, are recognized as promising sources for potent hyaluronidase inhibitors [4] [5]. The experimental setups for testing inhibition can vary, often using enzyme sources like bovine testicular hyaluronidase (BTH) [2].

The following diagram illustrates the primary anti-cancer mechanism of neomenthol identified in the same study, which involves this dual-pathway inhibition:



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References

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